# PSB-1114 tetrasodium quality control and purity assessment

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Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B15568943 Get Quote

# **PSB-1114 Tetrasodium Technical Support Center**

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity assessment of **PSB-1114 tetrasodium**.

## Frequently Asked Questions (FAQs)

Q1: What is the typical purity specification for **PSB-1114 tetrasodium**?

A1: The generally accepted purity for **PSB-1114 tetrasodium** for research use is ≥98%, as determined by High-Performance Liquid Chromatography (HPLC).[1] Purity levels should be confirmed by the supplier's Certificate of Analysis (CoA).

Q2: How should **PSB-1114 tetrasodium** be stored to ensure its stability?

A2: **PSB-1114 tetrasodium** should be stored in a cool, dry place. For long-term storage, it is recommended to keep it at -20°C. Once in solution, it should be used promptly or aliquoted and stored at -80°C to minimize degradation.

Q3: What are the potential impurities that could be present in a sample of **PSB-1114 tetrasodium**?

A3: Potential impurities may include residual solvents from synthesis, starting materials, byproducts of the synthesis, and degradation products. Common degradation pathways for



nucleotide analogues include hydrolysis of the phosphate chain.

Q4: How can the identity and structure of **PSB-1114 tetrasodium** be confirmed?

A4: A combination of analytical techniques is recommended for structural confirmation. Mass spectrometry can be used to confirm the molecular weight, while Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the chemical structure.

Q5: What is the stability of **PSB-1114 tetrasodium** in aqueous solutions?

A5: The stability of **PSB-1114 tetrasodium** in solution is dependent on the pH, temperature, and presence of enzymes like phosphatases. It is advisable to prepare solutions fresh for each experiment. For short-term storage, use a buffered solution at a neutral or slightly basic pH.

**Troubleshooting Guides** 

**HPLC Analysis** 

Issue	Possible Cause	Suggested Solution
Poor Peak Shape or Tailing	Inappropriate mobile phase pH.	Adjust the pH of the mobile phase to ensure the analyte is in a single ionic state.
Column degradation.	Replace the HPLC column.	
Unexpected Peaks in Chromatogram	Sample degradation.	Prepare fresh samples and store them appropriately.
Contamination of mobile phase or system.	Use fresh, high-purity solvents and flush the HPLC system.	
Drifting Retention Times	Inconsistent mobile phase composition.	Ensure proper mixing of mobile phase components and degas thoroughly.
Fluctuation in column temperature.	Use a column oven to maintain a stable temperature.	

### **General Issues**



Issue	Possible Cause	Suggested Solution
Inconsistent Experimental Results	Variability in sample purity.	Perform purity analysis on each new batch of PSB-1114 tetrasodium.
Improper sample handling and storage.	Adhere strictly to recommended storage and handling protocols.	

# Experimental Protocols High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol outlines a general method for determining the purity of **PSB-1114 tetrasodium**.

#### Instrumentation:

- HPLC system with a UV detector
- Reverse-phase C18 column (e.g., 4.6 x 250 mm, 5 μm)

#### Reagents:

- Mobile Phase A: 0.1 M Triethylammonium acetate (TEAA) buffer, pH 7.0
- Mobile Phase B: Acetonitrile
- Sample: PSB-1114 tetrasodium dissolved in water or mobile phase A

#### Procedure:

- Set the column temperature to 25°C.
- Equilibrate the column with 95% Mobile Phase A and 5% Mobile Phase B.
- Inject the sample.



- Run a linear gradient as described in the table below.
- Monitor the elution profile at 270 nm.
- Calculate the purity by integrating the peak area of the main peak and any impurity peaks.

#### Example HPLC Gradient:

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0	95	5
20	70	30
25	5	95
30	95	5

# Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

#### Instrumentation:

NMR spectrometer (300 MHz or higher)

#### Reagents:

- Deuterated water (D<sub>2</sub>O)
- PSB-1114 tetrasodium sample

#### Procedure:

- Dissolve 5-10 mg of **PSB-1114 tetrasodium** in 0.5 mL of D<sub>2</sub>O.
- Transfer the solution to an NMR tube.
- Acquire <sup>1</sup>H, <sup>31</sup>P, and <sup>13</sup>C NMR spectra.



 Process the spectra and compare the chemical shifts and coupling constants with the expected structure of PSB-1114 tetrasodium.

# Mass Spectrometry (MS) for Molecular Weight Confirmation

#### Instrumentation:

Mass spectrometer with an electrospray ionization (ESI) source

#### Reagents:

- Methanol or acetonitrile
- Water
- PSB-1114 tetrasodium sample

#### Procedure:

- Prepare a dilute solution of PSB-1114 tetrasodium in a mixture of water and an organic solvent (e.g., 50:50 water:acetonitrile).
- Infuse the sample into the ESI source.
- Acquire the mass spectrum in negative ion mode.
- The expected monoisotopic mass for the free acid form (C<sub>10</sub>H<sub>15</sub>F<sub>2</sub>N<sub>2</sub>O<sub>13</sub>P<sub>3</sub>S) is approximately 534.95 g/mol . The observed mass will correspond to the deprotonated species.

### **Data Presentation**

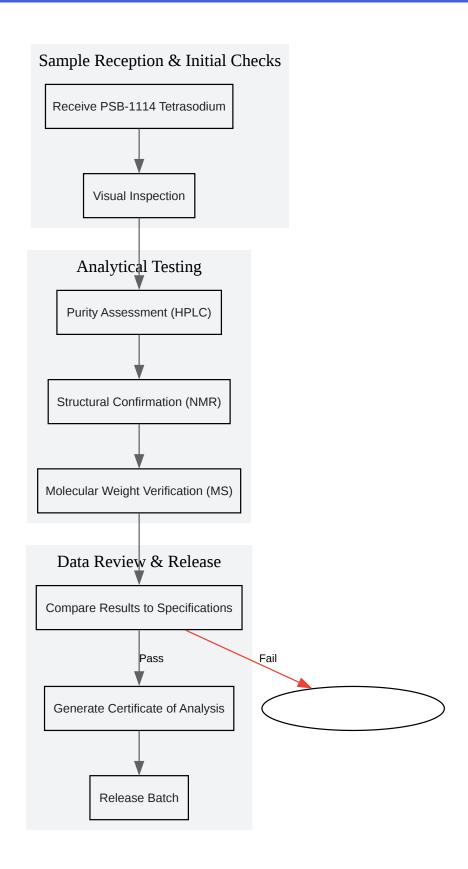
Typical Quality Control Specifications for **PSB-1114 Tetrasodium**:



Parameter	Specification	Method
Appearance	White to off-white solid	Visual Inspection
Purity	≥98%	HPLC
Identity	Conforms to structure	NMR, MS
Molecular Formula	C10H11F2N2Na4O13P3S	-
Molecular Weight	622.14 g/mol	-

# **Visualizations**

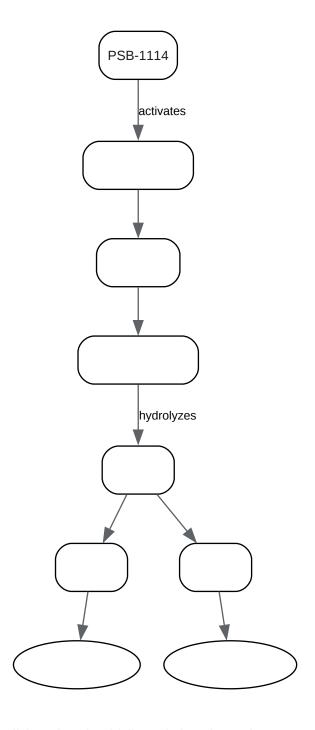




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Caption: Quality control workflow for PSB-1114 tetrasodium.

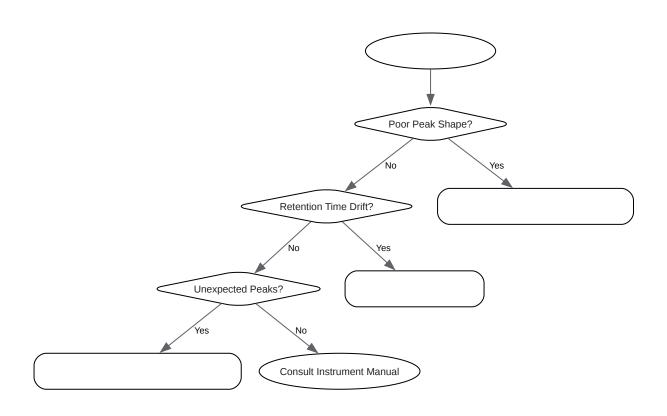




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Caption: P2Y2 receptor signaling pathway activated by PSB-1114.





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### References

- 1. PSB 1114 | Purinergic (P2Y) Receptors | Tocris Bioscience [tocris.com]
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